

# An In-depth Technical Guide to Nitrogen Dioxide (NO<sub>2</sub>) for Scientific Professionals

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## Compound of Interest

Compound Name: NO<sub>2</sub>-SPP

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## Introduction

Nitrogen dioxide, a chemical compound with the formula NO<sub>2</sub>, is a paramagnetic, bent molecule with C<sub>2v</sub> point group symmetry.<sup>[1]</sup> It is a notable nitrogen oxide and serves as a critical intermediate in the industrial synthesis of nitric acid, with millions of tons produced annually, primarily for fertilizer production.<sup>[1]</sup> At temperatures above 21.2 °C (70.2 °F), it exists as a reddish-brown gas with a pungent, acrid odor.<sup>[1][2]</sup> Below this temperature, it condenses into a yellowish-brown liquid.<sup>[1][2]</sup> As a free radical, its formula is often written as •NO<sub>2</sub>.<sup>[1]</sup> This guide provides a comprehensive overview of its properties, synthesis protocols, and relevant chemical pathways for researchers, scientists, and drug development professionals.

## Data Presentation: Physicochemical Properties

The following table summarizes the key quantitative properties of Nitrogen Dioxide.

Property	Value	Unit
Chemical Formula	NO <sub>2</sub>	-
Molecular Weight	46.006	g/mol
Appearance	Reddish-brown gas / Yellowish-brown liquid	-
Density	1.880	g/L (gas)
Melting Point	-9.3	°C
Boiling Point	21.15	°C
Vapor Pressure	98.80	kPa (at 20 °C)
N-O Bond Length	119.7	pm
Solubility in Water	Hydrolyzes	-
Magnetic Susceptibility (χ)	+155.0 × 10 <sup>-6</sup>	cm <sup>3</sup> /mol

(Data sourced from references[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#))

## Experimental Protocols

### Laboratory Synthesis via Thermal Decomposition of Lead Nitrate

This protocol describes a common laboratory method for producing Nitrogen Dioxide gas through the thermal decomposition of a heavy metal nitrate.

Objective: To generate NO<sub>2</sub> gas for experimental use.

Materials:

- Lead(II) nitrate (Pb(NO<sub>3</sub>)<sub>2</sub>)
- Hard glass test tube
- Bunsen burner

- Gas collection apparatus (e.g., gas syringe or downward delivery setup)
- Fume hood

Methodology:

- Place a small quantity (e.g., 2-3 grams) of dry lead(II) nitrate powder into the hard glass test tube.
- Securely clamp the test tube at an angle within a fume hood.
- Assemble the gas collection apparatus. Due to its density, NO<sub>2</sub> can be collected by downward delivery (upward displacement of air).
- Gently heat the test tube containing the lead(II) nitrate using a Bunsen burner.
- As the lead(II) nitrate is heated, it will decompose, producing a reddish-brown gas (NO<sub>2</sub>) and a solid residue (lead(II) oxide). The reaction is as follows:  $2 \text{Pb}(\text{NO}_3)_2(\text{s}) \rightarrow 2 \text{PbO}(\text{s}) + 4 \text{NO}_2(\text{g}) + \text{O}_2(\text{g})$ <sup>[1]</sup>
- Collect the evolved reddish-brown gas. The presence of oxygen as a byproduct should be noted for subsequent experimental design.
- Once collection is complete, remove the heat and allow the apparatus to cool down completely before disassembly inside the fume hood.

Safety Precaution: Nitrogen dioxide is highly toxic if inhaled.<sup>[1][2]</sup> This procedure must be performed in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves and safety goggles.

## Industrial Synthesis: The Ostwald Process

The Ostwald process is the primary industrial method for producing nitric acid, with nitrogen dioxide as a key intermediate.<sup>[1][5]</sup>

Objective: To produce NO<sub>2</sub> as an intermediate for nitric acid synthesis.

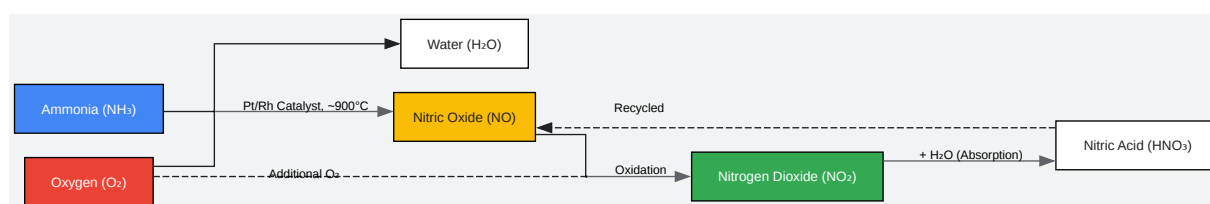
Methodology: The process involves three main stages:

- **Catalytic Oxidation of Ammonia:** A mixture of ammonia ( $\text{NH}_3$ ) and air (providing  $\text{O}_2$ ) is passed over a platinum-rhodium catalyst gauze heated to approximately  $900^\circ\text{C}$ .<sup>[5][6]</sup> This highly exothermic reaction produces nitric oxide ( $\text{NO}$ ) and water.  $4\text{NH}_3(\text{g}) + 5\text{O}_2(\text{g}) \rightarrow 4\text{NO}(\text{g}) + 6\text{H}_2\text{O}(\text{g})$  ( $\Delta H = -905.2\text{ kJ/mol}$ )<sup>[5]</sup>
- **Oxidation of Nitric Oxide:** The hot nitric oxide gas is cooled to about  $150^\circ\text{C}$  and then further oxidized with additional oxygen to form nitrogen dioxide ( $\text{NO}_2$ ).<sup>[7]</sup> This reaction proceeds without a catalyst.  $2\text{NO}(\text{g}) + \text{O}_2(\text{g}) \rightarrow 2\text{NO}_2(\text{g})$  ( $\Delta H = -114.2\text{ kJ/mol}$ )<sup>[5]</sup>
- **Dimerization and Absorption (for Nitric Acid production):** The nitrogen dioxide gas is then typically cooled and passed into an absorption tower. As it cools, it exists in equilibrium with its dimer, dinitrogen tetroxide ( $\text{N}_2\text{O}_4$ ).<sup>[1]</sup> This mixture is then reacted with water to produce nitric acid.  $2\text{NO}_2(\text{g}) \rightleftharpoons \text{N}_2\text{O}_4(\text{g})$   $3\text{NO}_2(\text{g}) + \text{H}_2\text{O}(\text{l}) \rightarrow 2\text{HNO}_3(\text{aq}) + \text{NO}(\text{g})$ <sup>[6]</sup>

## Mandatory Visualization: Pathways and Workflows

### Industrial Production Workflow: The Ostwald Process

The following diagram illustrates the sequential chemical transformations in the industrial synthesis of Nitrogen Dioxide as an intermediate in the Ostwald process.



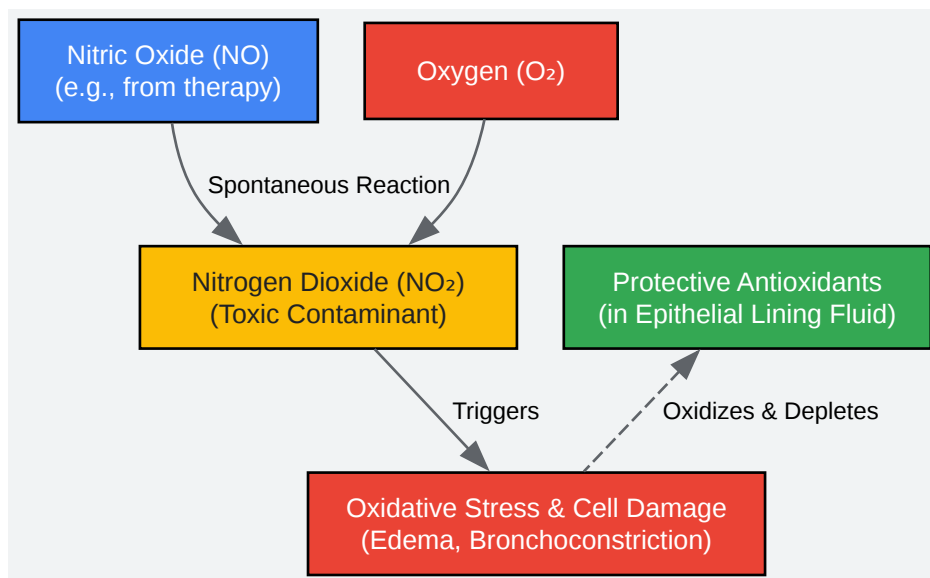
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Caption: Workflow diagram of the Ostwald process for  $\text{NO}_2$  and  $\text{HNO}_3$  synthesis.

## $\text{NO}_2$ Formation and Role in Oxidative Stress

In biological systems, particularly during inhaled nitric oxide ( $\text{NO}$ ) therapy,  $\text{NO}$  can react with oxygen to form the more toxic nitrogen dioxide.<sup>[8]</sup> This pathway is a significant concern in drug

development and clinical applications involving NO. NO<sub>2</sub> can then induce oxidative stress by depleting protective antioxidants.



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Caption: Logical pathway of NO<sub>2</sub> formation from NO and its role in oxidative stress.

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